

Application Notes and Protocols: Catalytic Hydrogenation of Methyl 2-methyl-3-nitrobenzoate

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Compound of Interest

Compound Name: *Methyl 2-methyl-3-nitrobenzoate*

Cat. No.: *B145464*

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Introduction

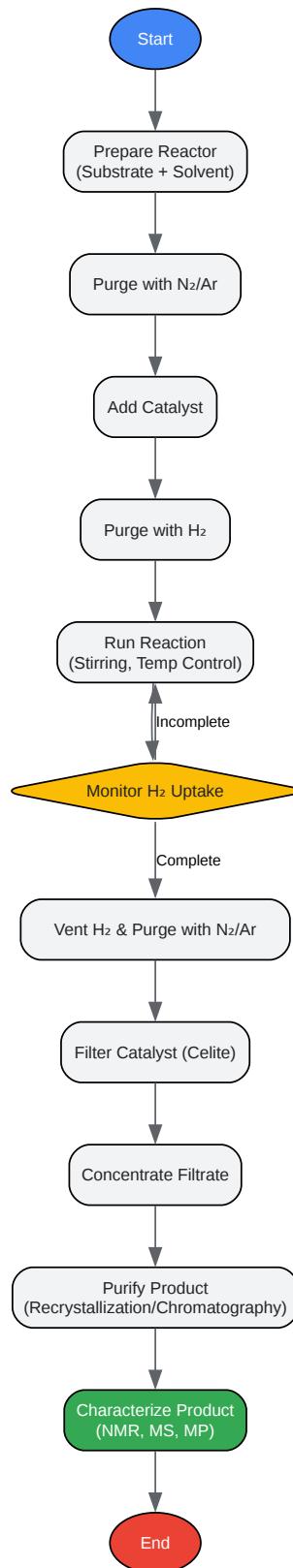
The catalytic hydrogenation of nitroaromatic compounds is a fundamental transformation in organic synthesis, providing a clean and efficient route to the corresponding anilines. These anilines are crucial building blocks in the pharmaceutical, agrochemical, and materials science industries. This document provides detailed application notes and protocols for the catalytic hydrogenation of **Methyl 2-methyl-3-nitrobenzoate** to produce Methyl 2-methyl-3-aminobenzoate, a valuable intermediate in the synthesis of various target molecules. The protocols focus on the use of common heterogeneous catalysts such as Palladium on carbon (Pd/C) and Raney® Nickel.

Reaction Scheme

The overall transformation involves the reduction of the nitro group to an amine using molecular hydrogen in the presence of a metal catalyst.

Caption: Generalized pathway for nitroarene hydrogenation.

Experimental Workflow for Catalytic Hydrogenation

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Caption: Workflow for a typical hydrogenation experiment.

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